

Technical Support Center: ASTM F1839 Foam Mechanical Properties and Temperature Effects

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Compound of Interest

Compound Name: F1839-I

Cat. No.: B15567329

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with ASTM F1839 polyurethane foam. It specifically addresses the influence of temperature on the foam's mechanical properties during experimental testing.

Frequently Asked Questions (FAQs)

Q1: What is ASTM F1839 foam and why is it used in orthopedic device testing?

ASTM F1839 is a standard specification for rigid, closed-cell polyurethane foam used as a standardized testing medium for orthopedic devices and instruments. This foam possesses mechanical properties, such as compressive and shear strength, that are in the same range as those reported for human cancellous bone. Its primary purpose is to provide a consistent and uniform material for mechanical testing, ensuring that results are comparable across different studies and laboratories. It is important to note that this foam is not intended for implantation.

Q2: How does temperature generally affect the mechanical properties of polyurethane foam?

Temperature is a critical factor that can significantly alter the mechanical behavior of polyurethane foams. Generally, as the ambient temperature increases, the foam's mechanical properties, including compressive strength, tensile modulus, and elastic modulus, tend to decrease. Conversely, at lower temperatures, the foam becomes more brittle, which can lead to an increase in its mechanical strength. These changes are attributed to alterations in the

foam's microstructure, such as pore size and density, and the polymer transitioning from a rigid, glassy state at low temperatures to a more flexible, rubbery state at higher temperatures.

Q3: My mechanical test results for the same grade of ASTM F1839 foam are inconsistent. Could temperature be a factor?

Yes, inconsistent ambient laboratory temperatures can be a significant source of variability in mechanical testing results. Since the mechanical properties of polyurethane foam are temperature-dependent, even slight variations in room temperature can affect the compressive and tensile properties of the foam. For reproducible results, it is crucial to conduct experiments in a temperature-controlled environment as specified in the test method.

Q4: At what temperature should I be conducting my tests according to ASTM F1839?

While the ASTM F1839 standard itself does not specify a single testing temperature, it references other ASTM standards for specific test methods, such as ASTM D1621 for compressive properties. ASTM D1621 specifies a standard testing temperature of $23 \pm 2^{\circ}\text{C}$ ($73.4 \pm 3.6^{\circ}\text{F}$). Therefore, it is best practice to perform your mechanical tests within this temperature range to ensure consistency and comparability of results.

Q5: What are the expected changes in mechanical properties at elevated temperatures?

As the temperature rises, you can expect a decrease in the foam's stiffness and strength. For instance, research has shown that for polyurethane foams of varying densities, both the tensile and compressive modulus and strength decrease as the temperature increases from 25°C to 155°C . This is a critical consideration when testing orthopedic devices that may generate heat during implantation or are intended for use in environments with fluctuating temperatures.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent Compressive Strength Readings	Fluctuation in ambient laboratory temperature.	Ensure the testing laboratory is temperature-controlled to $23 \pm 2^{\circ}\text{C}$. Allow foam blocks and testing apparatus to equilibrate to the ambient temperature for at least 24 hours before testing.
Lower than Expected Modulus Values	Testing at a temperature significantly above 23°C .	Verify and record the ambient temperature during testing. If the temperature is high, cool the laboratory to the standard testing temperature range. Consider using an environmental chamber for precise temperature control.
Material Appears More Brittle and Fractures Easily	Testing at a temperature significantly below 23°C .	Verify and record the ambient temperature. If the laboratory is too cold, warm it to the standard testing temperature range. Low temperatures can cause the foam to become more brittle, leading to premature failure.
Noticeable Change in Foam Dimensions Before Testing	The foam has been stored in an environment with extreme temperature fluctuations.	Store ASTM F1839 foam blocks in a temperature-controlled environment. The standard specifies a dimensional stability test to ensure the material does not significantly change in size.

Data on Temperature Effects on Mechanical Properties

The following tables summarize the effect of temperature on the tensile and compressive properties of different densities of rigid polyurethane foam.

Table 1: Effect of Temperature on Tensile Modulus of PUR Foam

Foam Density (pcf)	Temperature (°C)	Tensile Modulus (MPa)
10	25	79.18
10	90	24.35
10	155	1.66
25	25	297.37
25	90	279.23
25	155	12.34
40	25	500.69
40	90	481.16
40	155	17.02
Data extracted from Slaviček et al. (2020)		

Table 2: Effect of Temperature on Compressive Modulus of PUR Foam

Foam Density (pcf)	Temperature (°C)	Compressive Modulus (MPa)
40	25	105.4
40	90	100.0
40	155	13.8
Data extracted from Slaviček et al. (2020)		

Experimental Protocols

ASTM D1621: Standard Test Method for Compressive Properties of Rigid Cellular Plastics

This protocol outlines the general procedure for determining the compressive properties of rigid cellular plastics like the foam specified in ASTM F1839.

- **Specimen Preparation:** Cut five or more test specimens from the foam block. The standard specimen is a right prism or cylinder with a minimum cross-sectional area of 25.8 cm² (4 in²) and a height of 25.4 mm (1 in).
- **Conditioning:** Condition the specimens at 23 ± 2°C (73.4 ± 3.6°F) and 50 ± 5% relative humidity for at least 24 hours before testing.
- **Testing Procedure:**
 - Measure the dimensions of the specimens.
 - Place the specimen on the lower platen of the testing machine.
 - Bring the upper platen down to contact the specimen.
 - Apply a compressive load at a constant rate of crosshead movement.
 - Record the load and corresponding deformation at regular intervals.

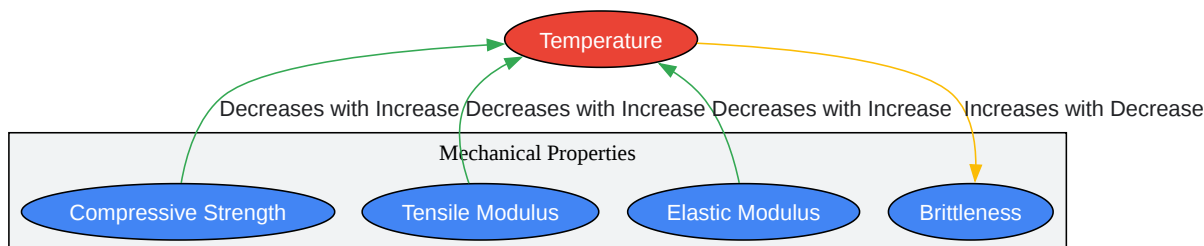
- Calculations: From the stress-strain curve, determine the compressive strength and modulus.

Visualizations



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Caption: Experimental workflow for determining compressive properties.



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Caption: Relationship between temperature and foam mechanical properties.

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